

Application Notes and Protocols for 4-Ethyl-2-methoxyphenol-d2

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d2

Cat. No.: B12385831

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethyl-2-methoxyphenol-d2, the deuterated analog of 4-ethylguaiacol, serves as a highly effective internal standard for the precise quantification of its non-labeled counterpart in a variety of matrices. Its use in analytical methods, particularly those employing mass spectrometry, is crucial for correcting sample preparation losses and instrumental variability, thereby enhancing the accuracy and reproducibility of results.^{[1][2]} This document provides detailed application notes and experimental protocols for the utilization of **4-Ethyl-2-methoxyphenol-d2** in research and development settings.

Physicochemical Properties and Mass Spectrometry Data

A comprehensive understanding of the physicochemical properties of both the analyte and its deuterated internal standard is fundamental for method development. The key properties and expected mass-to-charge ratios (m/z) for use in mass spectrometry are summarized below.

Property	4-Ethyl-2-methoxyphenol	4-Ethyl-2-methoxyphenol-d2
Synonyms	4-Ethylguaiacol, 2-Methoxy-4-ethylphenol	4-Ethylguaiacol-d2
Molecular Formula	C ₉ H ₁₂ O ₂	C ₉ H ₁₀ D ₂ O ₂
Molecular Weight	152.19 g/mol [3][4][5][6]	~154.20 g/mol
CAS Number	2785-89-9[3][4]	Not available
Appearance	Clear colorless to pale yellow liquid	Not available
Boiling Point	234-236 °C[7]	Not available
Melting Point	15 °C[7]	Not available
Solubility	Soluble in organic solvents like methanol, ethanol, and diethyl ether.	Soluble in organic solvents.
Expected [M-H] ⁻ in Negative ESI-MS	151.08	153.09
Expected Fragment Ion from [M-H] ⁻ (Loss of -CH ₃)	136.06	138.07
Expected [M] ⁺ in EI-MS (GC-MS)	152	154
Expected Fragment Ion from [M] ⁺ in EI-MS (Loss of -CH ₃)	137	139

Applications

The primary application of **4-Ethyl-2-methoxyphenol-d2** is as an internal standard in quantitative analytical methods.[8] Deuterated standards are considered the gold standard in mass spectrometry-based quantification due to their near-identical chemical and physical properties to the analyte of interest, ensuring they co-elute chromatographically and experience similar ionization and matrix effects.[1][2]

Key applications include:

- **Food and Beverage Analysis:** Quantifying 4-ethylguaiacol in wine, beer, and other fermented beverages where it can be an indicator of microbial spoilage (e.g., by *Brettanomyces*).^[1] The concentration of 4-ethylguaiacol in red wine can range from 0 to 300 µg/L.^[1]
- **Pharmacokinetic Studies:** In drug development, if 4-ethylguaiacol or a structurally similar compound is a metabolite of a drug candidate, the deuterated standard can be used to accurately measure its concentration in biological fluids like plasma and urine.
- **Metabolic Research:** Tracing the metabolic fate of 4-ethylguaiacol or related phenolic compounds in biological systems.

Experimental Protocols

The following are detailed protocols for the use of **4-Ethyl-2-methoxyphenol-d2** as an internal standard in LC-MS/MS and GC-MS analysis.

Protocol 1: Quantification of 4-Ethylguaiacol in Wine using LC-MS/MS

This protocol is designed for the quantification of 4-ethylguaiacol in wine samples.

1. Materials and Reagents

- 4-Ethyl-2-methoxyphenol (analyte standard)
- **4-Ethyl-2-methoxyphenol-d2** (internal standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18, 500 mg)
- Wine samples

2. Preparation of Standard Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh 10 mg of 4-Ethyl-2-methoxyphenol and dissolve it in 10 mL of methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh 1 mg of **4-Ethyl-2-methoxyphenol-d2** and dissolve it in 1 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the analyte stock solution with a 50:50 methanol:water mixture to achieve concentrations ranging from 1 µg/L to 500 µg/L.
- Internal Standard Spiking Solution (10 µg/mL): Dilute the internal standard stock solution with methanol.

3. Sample Preparation (Solid-Phase Extraction)

- Condition the SPE cartridge: Pass 5 mL of methanol through the C18 cartridge, followed by 5 mL of water.
- Load the sample: Take 10 mL of the wine sample and spike it with 100 µL of the 10 µg/mL internal standard spiking solution (final concentration of 100 µg/L). Load the spiked wine sample onto the conditioned SPE cartridge at a flow rate of approximately 2 mL/min.
- Wash the cartridge: Wash the cartridge with 5 mL of water to remove sugars and other polar interferences.
- Elute the analyte: Elute the analyte and internal standard with 5 mL of methanol.
- Evaporate and reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of the initial mobile phase composition.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 3.5 µm)

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient: Start with 30% B, increase to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min
- Injection Volume: 10 µL
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
 - Multiple Reaction Monitoring (MRM) Transitions:
 - 4-Ethyl-2-methoxyphenol: Precursor ion m/z 151.1 → Product ion m/z 136.1
 - **4-Ethyl-2-methoxyphenol-d2**: Precursor ion m/z 153.1 → Product ion m/z 138.1

5. Data Analysis

- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibration standards.
- Determine the concentration of 4-ethylguaiaicol in the wine samples by interpolating their peak area ratios from the calibration curve.

Protocol 2: Quantification of 4-Ethylguaiaicol in Human Plasma using GC-MS

This protocol is suitable for the analysis of 4-ethylguaiaicol in human plasma samples.

1. Materials and Reagents

- 4-Ethyl-2-methoxyphenol (analyte standard)
- **4-Ethyl-2-methoxyphenol-d2** (internal standard)

- Methanol (GC grade)
- Diethyl ether (GC grade)
- Human plasma (blank)
- Sodium sulfate (anhydrous)

2. Preparation of Standard Solutions

- Prepare stock and working standard solutions as described in Protocol 1, using methanol as the solvent.

3. Sample Preparation (Liquid-Liquid Extraction)

- Spike the sample: To 1 mL of plasma, add 50 μ L of the internal standard working solution (e.g., at a concentration of 1 μ g/mL).
- Protein precipitation: Add 2 mL of cold methanol to the plasma sample, vortex for 30 seconds, and centrifuge at 10,000 x g for 10 minutes to precipitate proteins.
- Extraction: Transfer the supernatant to a new tube and add 5 mL of diethyl ether. Vortex for 2 minutes and centrifuge at 3,000 x g for 5 minutes.
- Isolate the organic layer: Carefully transfer the upper organic layer (diethyl ether) to a clean tube.
- Dry and concentrate: Add a small amount of anhydrous sodium sulfate to the organic extract to remove any residual water. Evaporate the solvent under a gentle stream of nitrogen to a final volume of approximately 100 μ L.

4. GC-MS Analysis

- Gas Chromatography (GC) Conditions:
 - Column: DB-5ms or equivalent non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m)

- Injector Temperature: 250 °C
- Oven Temperature Program: Start at 60 °C, hold for 1 minute, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injection Mode: Splitless
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Selected Ion Monitoring (SIM) m/z values:
 - 4-Ethyl-2-methoxyphenol: m/z 152 (molecular ion), 137 (fragment ion)
 - **4-Ethyl-2-methoxyphenol-d2**: m/z 154 (molecular ion), 139 (fragment ion)

5. Data Analysis

- Construct a calibration curve and quantify the analyte concentration as described in Protocol 1, using the peak area ratios obtained from the SIM data.

Visualizations



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Caption: LC-MS/MS workflow for wine analysis.



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Caption: GC-MS workflow for plasma analysis.

Safety Precautions

Handle **4-Ethyl-2-methoxyphenol-d2** and its non-deuterated form with appropriate safety measures in a well-ventilated laboratory. Wear personal protective equipment, including gloves, safety glasses, and a lab coat. Refer to the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

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References

- 1. What you never knew about Brettanomyces: 4-ethylphenol vs 4-ethylguaiacol — LADY SOMM [ladysomm.net]
- 2. gilsoncn.com [gilsoncn.com]
- 3. Phenol, 4-ethyl-2-methoxy- [webbook.nist.gov]
- 4. Phenol, 4-ethyl-2-methoxy- [webbook.nist.gov]
- 5. Human Metabolome Database: Showing metabocard for 4-Ethyl-2-methoxyphenol (HMDB0040175) [hmdb.ca]
- 6. 4-Ethyl-2-methoxyphenol, 98% | Fisher Scientific [fishersci.ca]
- 7. 4-Ethyl-2-methoxyphenol | 2785-89-9 [chemicalbook.com]
- 8. medchemexpress.com [medchemexpress.com]

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